

Technical Monograph: N-(p-Chlorobenzylidene)methylamine

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Compound of Interest

Compound Name: N-(p-Chlorobenzylidene)methylamine
CAS No.: 13114-22-2
Cat. No.: B079267

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Structure-Activity, Synthesis, and Spectroscopic Validation

Executive Summary

N-(p-Chlorobenzylidene)methylamine (CAS: 13114-22-2) is a prototypical Schiff base derived from the condensation of 4-chlorobenzaldehyde and methylamine.^{[1][2]} As an

-alkyl aldimine, it serves as a critical intermediate in the synthesis of secondary amines (via reduction) and as a ligand in coordination chemistry.^[1] Its structure features a polarized azomethine bond (

) modulated by the electron-withdrawing nature of the para-chloro substituent, influencing both its electrophilicity and hydrolytic stability.^[1]

This guide provides a rigorous technical analysis of its molecular architecture, optimized synthetic protocols for high-purity isolation, and validation methodologies for researchers in organic synthesis and medicinal chemistry.

Molecular Architecture & Electronic Properties[1][3]

Structural Dynamics

The molecule exists predominantly as the (E)-isomer (trans) due to steric repulsion between the N-methyl group and the phenyl ring in the (Z)-configuration.[1] The para-chloro substituent exerts a dual electronic effect:

- Inductive Effect (-I): Withdraws electron density through the -framework, increasing the electrophilicity of the imine carbon.[1]
- Resonance Effect (+R): Weakly donates electron density into the -system, though the net effect remains electron-withdrawing relative to the unsubstituted benzylidene.[1]

Key Physicochemical Constants

Property	Value	Notes
IUPAC Name	1-(4-chlorophenyl)-N-methylmethanimine	
CAS Registry	13114-22-2	
Molecular Formula		
Molecular Weight	153.61 g/mol	
Boiling Point	~266°C (760 mmHg)	Predicted [1]; Distillable under reduced pressure.[1][3][4]
Density	1.185 g/cm ³	Liquid at RT (Standard conditions)
LogP	~2.6	Moderate lipophilicity

Synthetic Protocols & Optimization

Thermodynamic Considerations

The formation of **N-(p-chlorobenzylidene)methylamine** is a reversible condensation reaction governed by the equilibrium:

Critical Insight: Because

-alkyl imines are more susceptible to hydrolysis than their

-aryl counterparts, water removal is the rate-determining factor for yield and stability.^[1] The protocol below prioritizes anhydrous conditions to drive the equilibrium forward (Le Chatelier's principle).

Protocol A: Anhydrous Condensation (High Purity)

Objective: Synthesis of >98% pure imine for organometallic ligands or kinetic studies.

Reagents:

- 4-Chlorobenzaldehyde (1.0 eq)^[1]
- Methylamine (2.0 M in THF or Methanol, 1.2 eq)
- Magnesium Sulfate (, anhydrous) or Molecular Sieves (4Å)
- Dichloromethane (DCM) or Toluene (anhydrous)^[1]

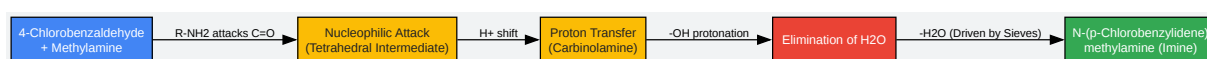
Step-by-Step Methodology:

- Preparation: In a flame-dried round-bottom flask under atmosphere, dissolve 4-chlorobenzaldehyde (10 mmol, 1.40 g) in anhydrous DCM (20 mL).
- Addition: Add activated 4Å molecular sieves (2 g) to the solution to act as an in situ desiccant.
- Reaction: Dropwise add the Methylamine solution (12 mmol) at 0°C.
- Equilibration: Allow the mixture to warm to room temperature and stir for 4-6 hours. Monitor via TLC (Note: Imines can hydrolyze on silica; use triethylamine-neutralized plates).

- Work-up: Filter the mixture through a pad of Celite under an inert atmosphere to remove sieves.
- Isolation: Concentrate the filtrate in vacuo. If the product is an oil, high-vacuum distillation is recommended for purification.

Mechanism Visualization

The following diagram illustrates the nucleophilic attack and subsequent dehydration steps.



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Figure 1: Step-wise mechanism of Schiff base condensation involving carbinolamine formation and dehydration.

Spectroscopic Characterization (Validation)

Trustworthiness in synthesis relies on rigorous structural confirmation.^[1] The following spectral features are diagnostic for **N-(p-chlorobenzylidene)methylamine**.

Nuclear Magnetic Resonance (NMR)

Solvent:

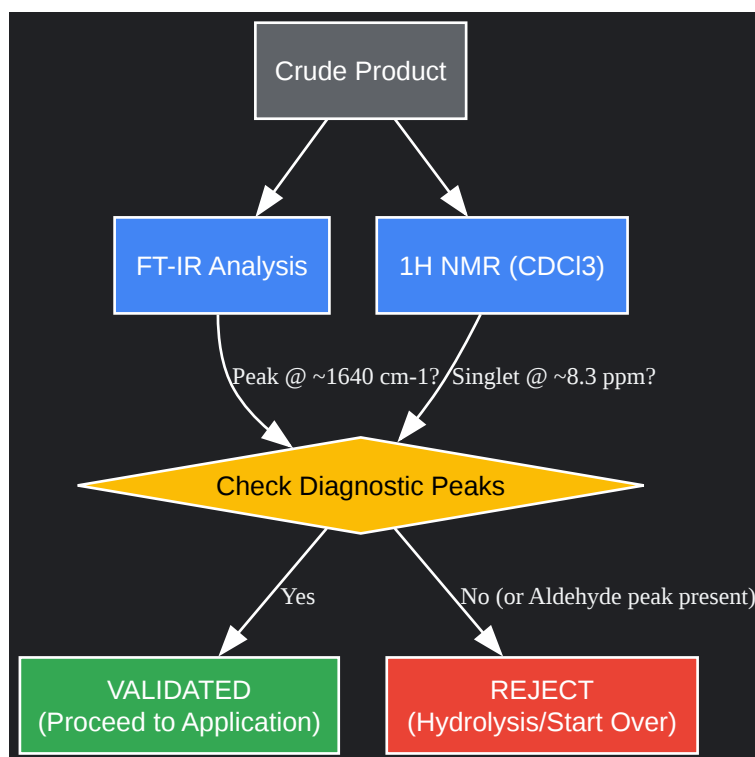
(Note: Use anhydrous solvent to prevent hydrolysis in the tube).^[1]

Proton Environment	Chemical Shift (, ppm)	Multiplicity	Integration	Assignment
Azomethine ()	8.20 – 8.35	Singlet (s)	1H	Diagnostic peak. [1] Downfield due to N-anisotropy and p-Cl inductive effect. [1]
Aromatic (ortho to Cl)	7.35 – 7.45	Doublet (d)	2H	Part of AA'BB' system.[1]
Aromatic (meta to Cl)	7.60 – 7.70	Doublet (d)	2H	Part of AA'BB' system.[1]
Methyl ()	3.45 – 3.55	Singlet (s)	3H	Upfield shift relative to aromatic protons. [1]

Infrared Spectroscopy (FT-IR)

- Stretch: The most critical band appears at 1635–1650 cm^{-1} . [1] This confirms the formation of the imine bond. [1]
- Absence of Carbonyl: Disappearance of the aldehyde stretch ($\sim 1700 \text{ cm}^{-1}$) indicates reaction completion. [1]

Validation Workflow



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Figure 2: Analytical decision tree for validating imine structure integrity.

Reactivity & Applications

Reduction to Secondary Amines

The primary utility of this molecule is as a precursor to N-(4-chlorobenzyl)methylamine [2].[1]

- Reagent: Sodium Borohydride (

) in Methanol.[1]

- Condition: 0°C to RT.

- Outcome: The

bond is reduced to a

single bond.[1] The p-chloro group remains intact under these mild conditions.[1]

Ligand Chemistry

The nitrogen lone pair allows the molecule to act as a monodentate ligand for transition metals (e.g., Pd(II), Cu(II)). The p-chloro substituent influences the electronic density at the metal center, often used to tune catalytic activity in cross-coupling reactions [3].

Hydrolytic Instability

Researchers must note that this compound is moisture sensitive.[1] Exposure to atmospheric humidity will reverse the synthesis, regenerating 4-chlorobenzaldehyde (detectable by the smell of almonds/chlorine and appearance of the 1700 cm^{-1} IR peak).[1]

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